

Nystatin's Spectrum of Activity Against Candida Species: A Technical Guide

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Introduction **Nystatin** is a polyene macrolide antibiotic derived from Streptomyces noursei.[1] It is a well-established antifungal agent used primarily for the treatment of superficial and mucocutaneous infections caused by Candida species, such as oral thrush, vaginal candidiasis, and skin infections.[2][3] Unlike azoles, which are fungistatic, **nystatin** can be both fungistatic and fungicidal, depending on the concentration and the susceptibility of the fungal organism.[1] Its mechanism of action and low incidence of resistance, particularly in Candida albicans, make it a valuable therapeutic option.[1][4] This guide provides an in-depth overview of **Nystatin**'s activity against various Candida species, detailing its mechanism of action, quantitative susceptibility data, and the standard protocols for its evaluation.

Mechanism of Action

Nystatin exerts its antifungal effect by targeting the fungal cell membrane. Its primary mechanism involves binding with high affinity to ergosterol, the principal sterol component in fungal cell membranes.[5][6] This binding is selective, as **nystatin** has a much lower affinity for cholesterol, the main sterol in mammalian cell membranes, which accounts for its targeted activity.[5]

The binding of **nystatin** to ergosterol leads to the formation of pores or channels that span the membrane.[5][7] This disrupts the membrane's integrity and selective permeability, causing a rapid leakage of essential intracellular components, particularly potassium ions (K+), and a disruption of vital electrochemical gradients.[1][5] The resulting loss of osmotic balance and cellular contents leads to the cessation of metabolic activity and ultimately, fungal cell death.[5]



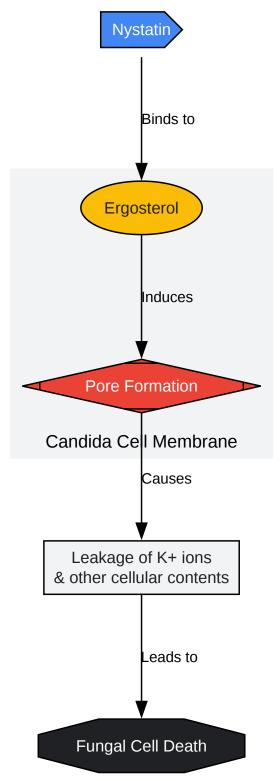


Figure 1: Nystatin's Mechanism of Action



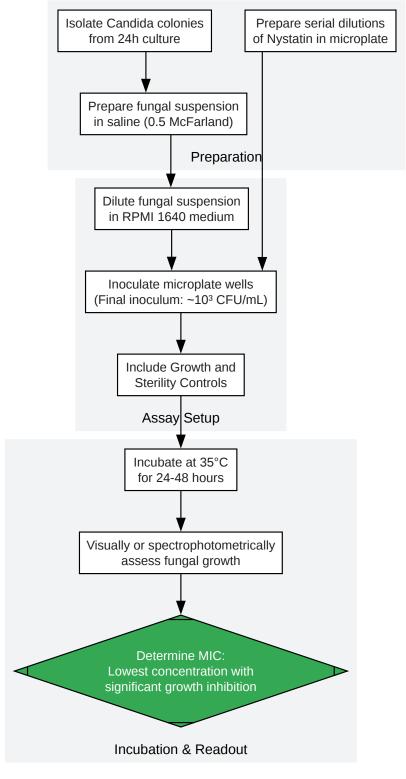


Figure 2: Broth Microdilution Workflow for Nystatin MIC Testing

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